

Toxicological Assessment of High-Purity Stevioside: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Stevisalioside A

Cat. No.: B127062

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive toxicological assessment of high-purity stevioside, a natural, non-caloric sweetener extracted from the leaves of *Stevia rebaudiana*. The information presented is intended for researchers, scientists, and drug development professionals, offering a detailed overview of the available safety data, experimental methodologies, and metabolic pathways. All quantitative data is summarized in structured tables for ease of comparison, and key biological processes are visualized using diagrams.

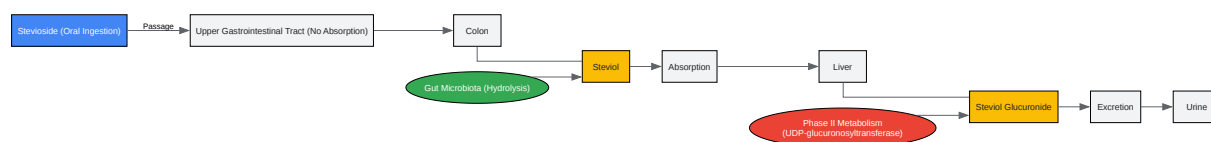
Executive Summary

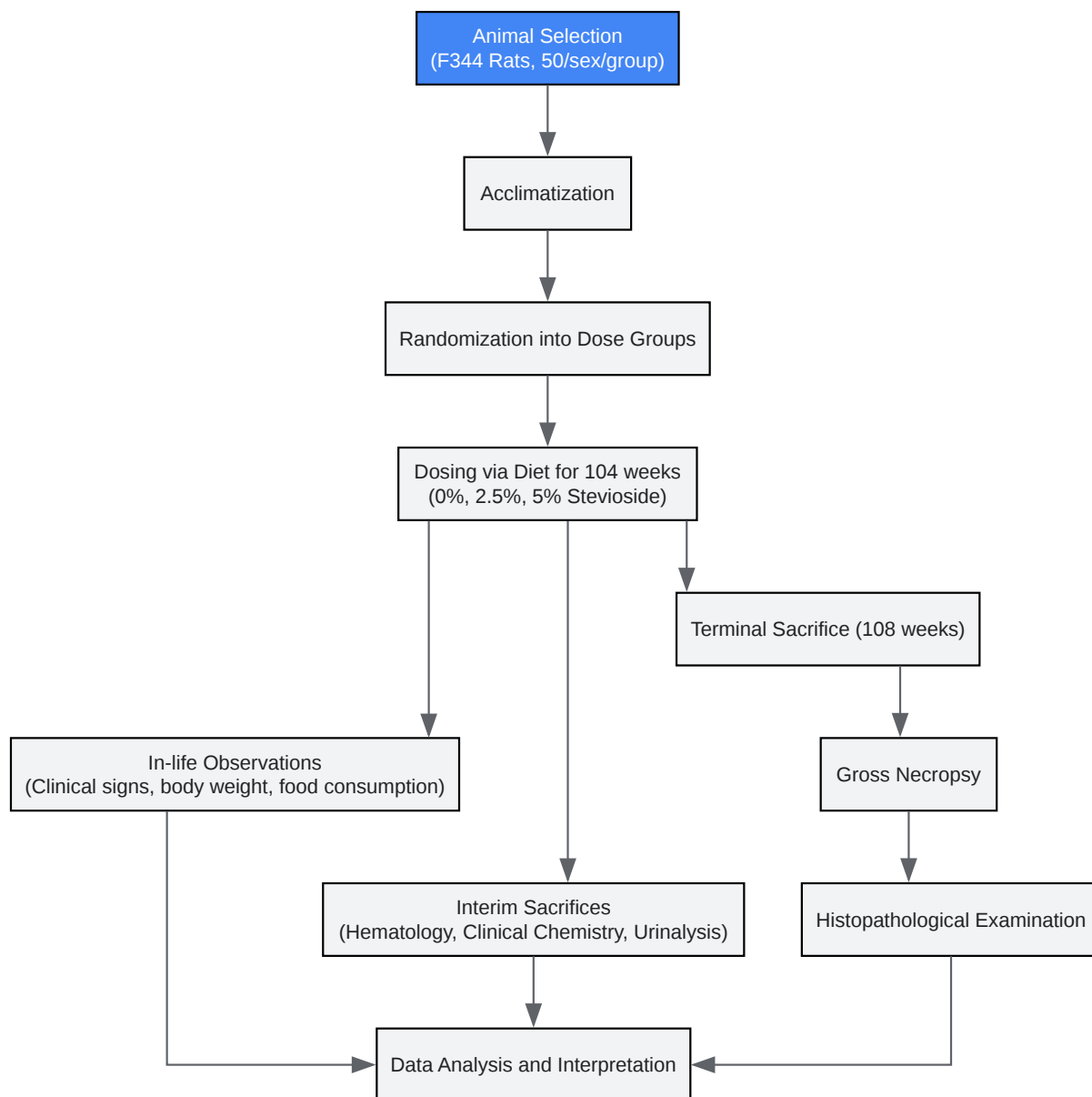
High-purity stevioside has been extensively studied for its safety as a food additive. The consensus from major regulatory bodies, including the Joint FAO/WHO Expert Committee on Food Additives (JECFA) and the European Food Safety Authority (EFSA), is that steviol glycosides, including stevioside, are not genotoxic, carcinogenic, or associated with any reproductive or developmental toxicity when consumed within the established Acceptable Daily Intake (ADI) of 4 mg/kg body weight per day (expressed as steviol equivalents)[1]. This document synthesizes the key toxicological data that form the basis of these conclusions.

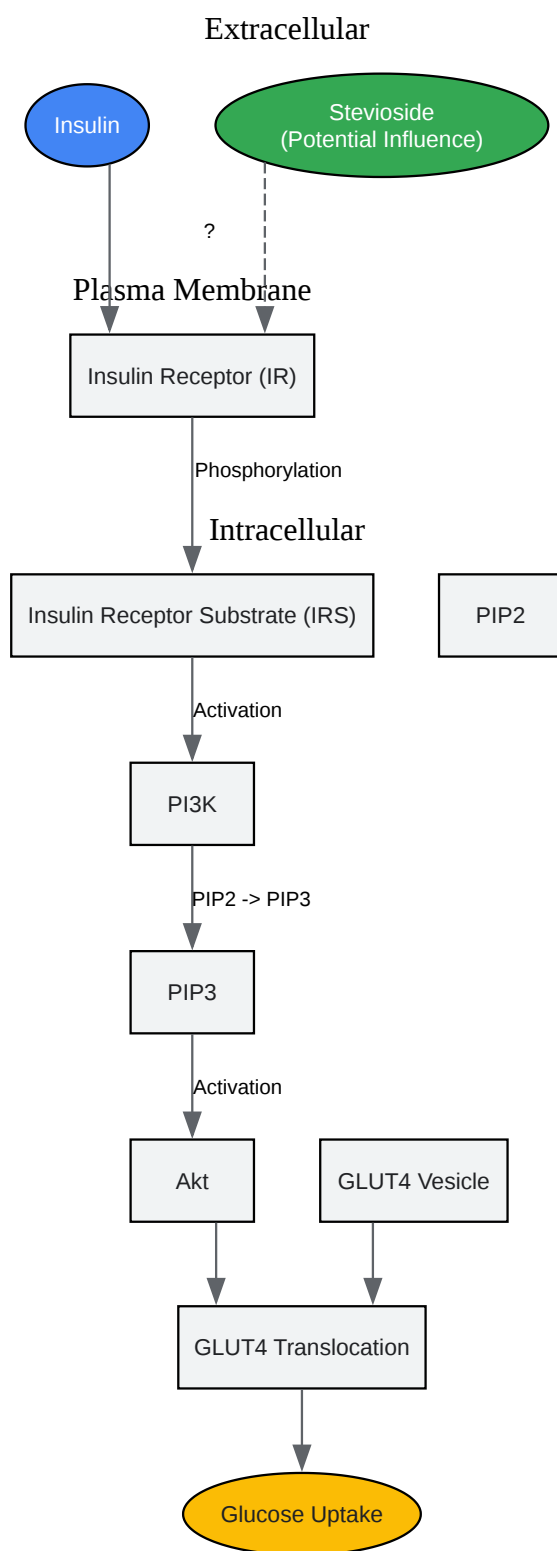
Metabolism and Pharmacokinetics

Upon oral ingestion, stevioside is not readily absorbed in the upper gastrointestinal tract. It passes intact to the colon, where it is hydrolyzed by the gut microbiota into its aglycone, steviol. Steviol is then absorbed and subsequently metabolized in the liver, primarily through

glucuronidation, to form steviol glucuronide. This water-soluble conjugate is then excreted, mainly in the urine. There is no evidence of accumulation of stevioside or its metabolites in the body[2][3].







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References

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- 2. Assessment of the carcinogenicity of stevioside in F344 rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [Toxicological Assessment of High-Purity Stevioside: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b127062#toxicological-assessment-of-high-purity-stevioside]

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